

discovery and origin of 5-Methoxytracheloside

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Compound of Interest

Compound Name: 5-Methoxytracheloside

Cat. No.: B15595627

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An In-depth Technical Guide to the Discovery and Origin of Tracheloside

Disclaimer: Initial research for the compound "**5-Methoxytracheloside**" did not yield specific results. This guide focuses on the closely related and well-documented lignan glycoside, Tracheloside. The chemical structure of Tracheloside inherently contains methoxy groups, and it is plausible that "**5-Methoxytracheloside**" may be a specific, less common derivative or an alternative nomenclature. This document provides a comprehensive overview of the discovery, origin, chemical properties, and biological activities of Tracheloside based on available scientific literature.

Discovery and Origin

Tracheloside is a naturally occurring lignan glycoside. It was first isolated from plants of the genus *Trachelospermum*, belonging to the Apocynaceae family.^{[1][2][3]} Notably, it has been identified in *Trachelospermum asiaticum* and *Trachelospermum jasminoides*.^{[4][5][6]}

Subsequently, Tracheloside was also isolated from the seeds of safflower (*Carthamus tinctorius*), a plant from the Asteraceae family. The presence of Tracheloside in these distinct plant families highlights its potential for broader distribution in the plant kingdom.

The genus *Trachelospermum* is a rich source of various bioactive compounds, including lignans, triterpenoids, and flavonoids.^[1] Lignans, such as Tracheloside and its aglycone, trachelogenin, are significant constituents of these plants.^{[2][7]}

Chemical and Physical Properties

The chemical and physical properties of Tracheloside have been characterized through various spectroscopic and analytical techniques. A summary of these properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C27H34O12	[4] [5] [8]
Molecular Weight	550.6 g/mol	[4] [5]
IUPAC Name	(3S,4S)-4-[(3,4-dimethoxyphenyl)methyl]-3-hydroxy-3-[[3-methoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl]oxolan-2-one	[5]
CAS Number	33464-71-0	[4] [5]
Class	Lignan Glycoside	[8] [9]
Appearance	Not specified in the provided results	
Solubility	Soluble in methanol	[2]

Experimental Protocols

Isolation and Purification of Tracheloside from *Carthamus tinctorius* Seeds

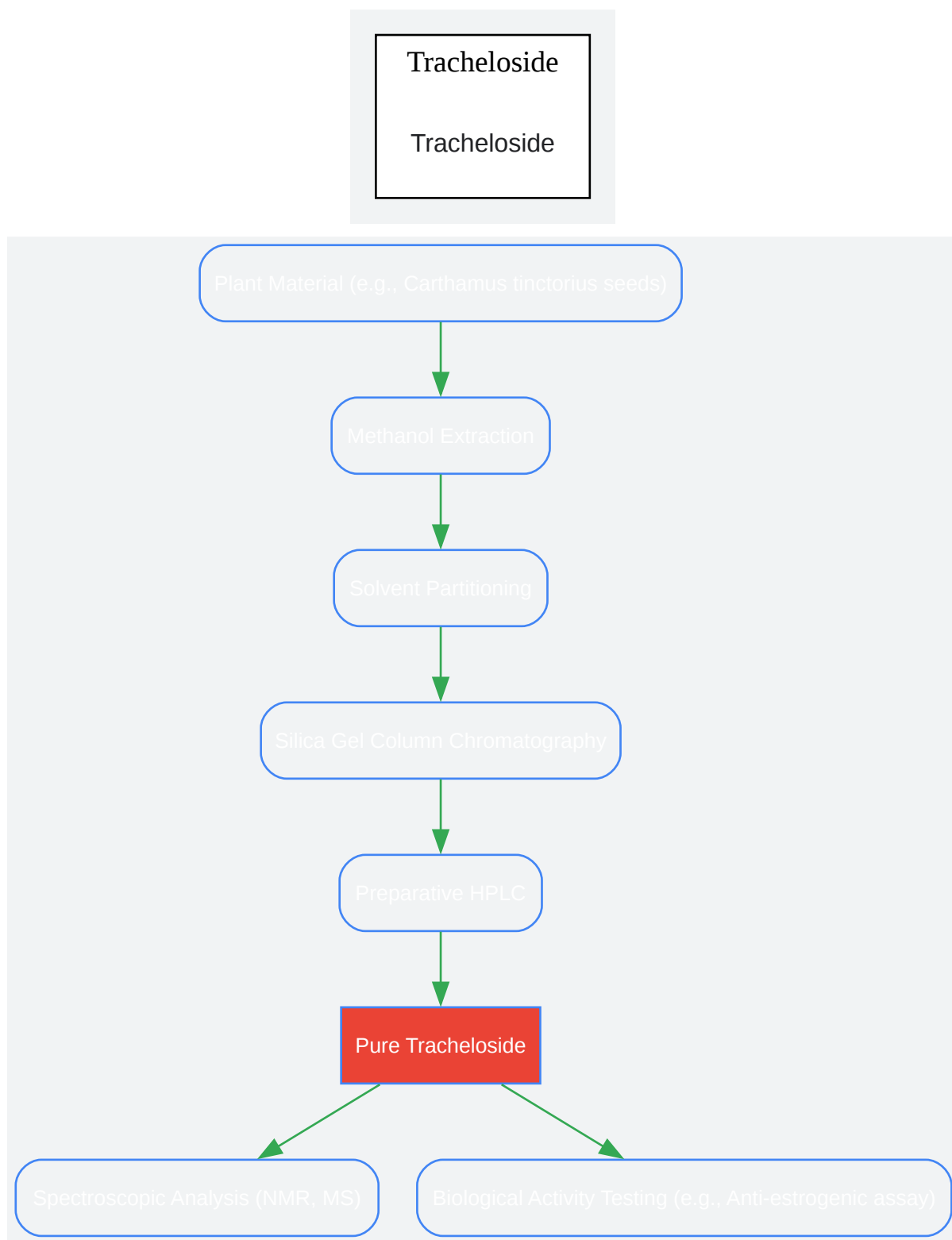
The following is a generalized protocol for the isolation of Tracheloside based on methodologies reported for its extraction from safflower seeds.

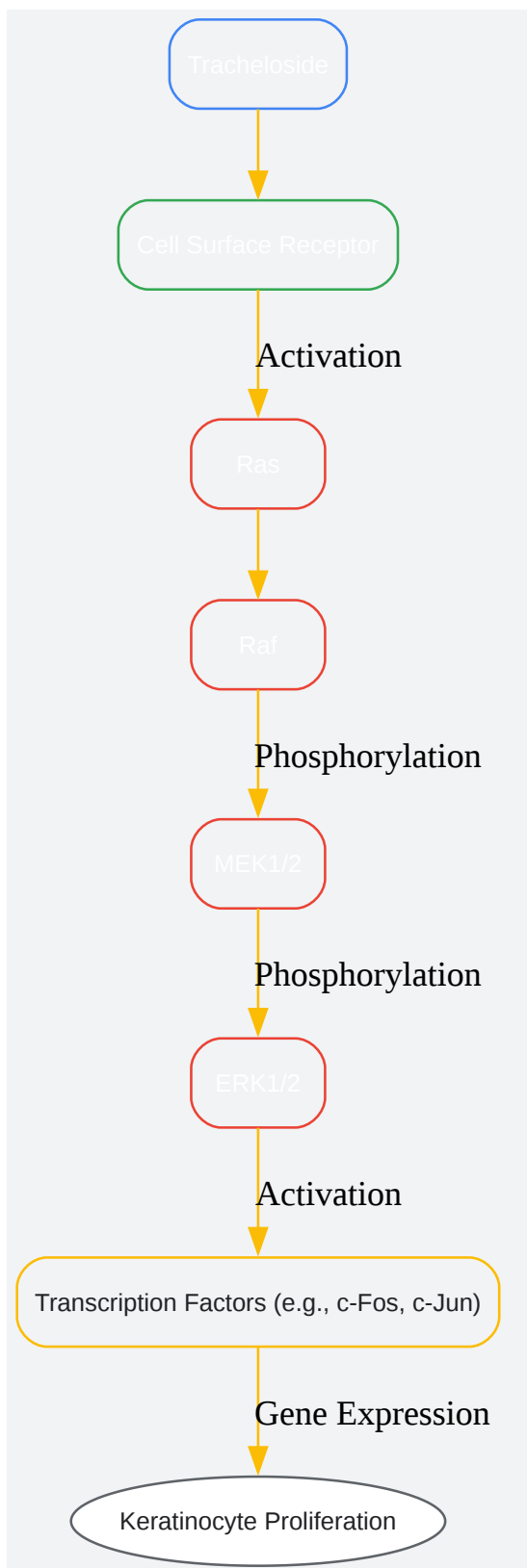
- Extraction:
 - Dried and powdered seeds of *Carthamus tinctorius* are extracted with methanol (MeOH) at room temperature.

- The methanolic extract is then concentrated under reduced pressure to yield a crude extract.
- Fractionation:
 - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
 - The bioactive fractions, typically the EtOAc and n-BuOH fractions, are collected for further separation.
- Chromatographic Separation:
 - The active fraction is subjected to column chromatography on a silica gel column.
 - Elution is performed with a gradient of chloroform-methanol (CHCl₃-MeOH) or a similar solvent system.
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification:
 - Fractions containing Tracheloside are combined and further purified using preparative high-performance liquid chromatography (HPLC).
 - A C18 column is typically used with a mobile phase consisting of a gradient of acetonitrile and water.
- Structure Elucidation:
 - The structure of the purified compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) (¹H-NMR, ¹³C-NMR, COSY, HMQC, HMBC) and Mass Spectrometry (MS).

Visualizations

Chemical Structure of Tracheloside





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